

Technical Guide: Physical Properties of 1-Bromoundecane-d4

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Compound of Interest

Compound Name: 1-Bromoundecane-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1-Bromoundecane-d4**. Due to the limited availability of specific experimental data for the deuterated form, this guide presents the established physical properties of the non-deuterated analogue, 1-Bromoundecane, as a baseline. It further discusses the theoretical impact of deuterium incorporation on these properties and outlines detailed experimental protocols for their determination.

Understanding 1-Bromoundecane-d4

1-Bromoundecane-d4 is a deuterated version of 1-bromoundecane, an alkyl halide used in organic synthesis. The "-d4" designation indicates that four hydrogen atoms in the molecule have been replaced by deuterium atoms. The exact position of deuteration can vary depending on the synthesis route, but it is typically at a specific location within the undecane chain. Deuterated compounds are valuable in research, particularly in mechanistic studies, as internal standards in mass spectrometry, and for altering metabolic pathways in drug development.^[1]

Physical Properties

While specific experimental data for **1-Bromoundecane-d4** is not readily available in the literature, the physical properties of the non-deuterated 1-Bromoundecane provide a reliable reference point. The primary effect of deuteration on these physical properties is an increase in

molecular weight. This will lead to slight increases in density, boiling point, and melting point compared to the non-deuterated counterpart.

Quantitative Data Summary

The following table summarizes the known physical properties of 1-Bromoundecane. The values for **1-Bromoundecane-d4** are estimated based on the expected impact of deuteration.

Physical Property	1-Bromoundecane	1-Bromoundecane-d4 (Estimated)
Molecular Formula	C ₁₁ H ₂₃ Br	C ₁₁ H ₁₉ D ₄ Br
Molecular Weight	235.20 g/mol [2][3]	~239.23 g/mol
Density	1.054 g/mL at 25 °C	Slightly > 1.054 g/mL at 25 °C
Boiling Point	137-138 °C at 18 mmHg	Slightly > 137-138 °C at 18 mmHg
Melting Point	-9 °C	Slightly > -9 °C
Refractive Index	n _{20/D} 1.457	Similar to 1.457

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of liquid compounds like **1-Bromoundecane-d4**.

Determination of Density

The density of a liquid can be accurately determined using a pycnometer or a graduated cylinder and a balance.[4][5][6][7][8]

Method using a Graduated Cylinder:

- Mass of the Empty Graduated Cylinder: Accurately weigh a clean, dry 10 mL or 25 mL graduated cylinder on an analytical balance.

- Volume Measurement: Add a known volume (e.g., 5-10 mL) of **1-Bromoundecane-d4** to the graduated cylinder. Read the volume from the bottom of the meniscus.
- Mass of the Graduated Cylinder and Liquid: Reweigh the graduated cylinder containing the liquid.
- Calculation: The density is calculated by dividing the mass of the liquid (mass of cylinder with liquid minus mass of empty cylinder) by the measured volume. $\text{Density} = (\text{Mass of Liquid}) / (\text{Volume of Liquid})$
- Replicates: Repeat the measurement at least three times and calculate the average density.

Determination of Boiling Point

The boiling point of a small quantity of a liquid can be determined using the Thiele tube method or by micro-boiling point determination.^{[9][10][11][12][13]}

Micro-Boiling Point Determination:

- Sample Preparation: Place a few drops of **1-Bromoundecane-d4** into a small test tube.
- Capillary Tube Insertion: Place a capillary tube, sealed at one end, open-end down into the test tube.
- Heating: Heat the test tube in a suitable heating block or oil bath.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Boiling Point Reading: The boiling point is the temperature at which the stream of bubbles just ceases, and the liquid begins to be drawn into the capillary tube upon cooling.

Determination of Refractive Index

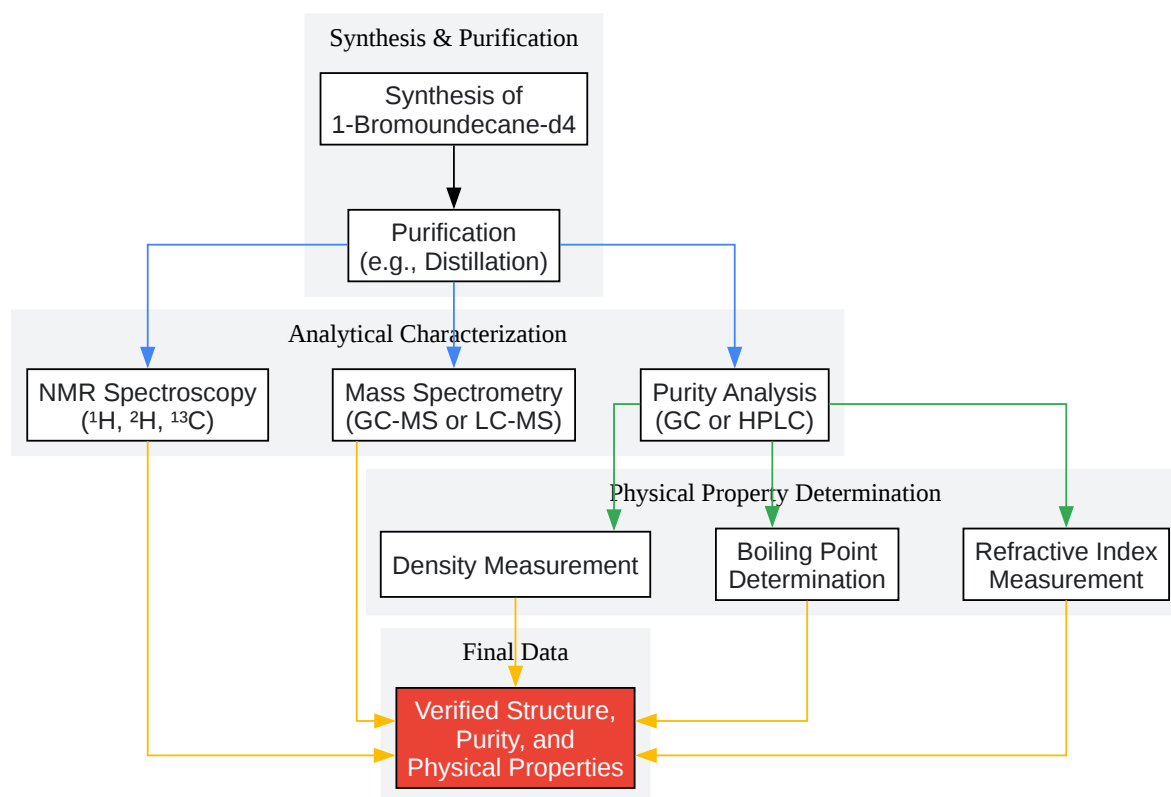
The refractive index of a liquid is measured using a refractometer.^{[14][15][16][17][18]}

Using an Abbe Refractometer:

- Calibration: Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: Apply a few drops of **1-Bromoundecane-d4** to the prism of the refractometer.
- Measurement: Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- Reading: Read the refractive index from the instrument's scale. The measurement is typically temperature-dependent and is often reported at 20°C (n_{20/D}).

Characterization Workflow

The characterization of a newly synthesized or sourced deuterated compound like **1-Bromoundecane-d4** involves a logical workflow to confirm its identity, purity, and the extent of deuteration.



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Caption: Workflow for the synthesis, characterization, and physical property determination of **1-Bromoundecane-d4**.

This workflow illustrates the progression from synthesis and purification to detailed analytical characterization. Nuclear Magnetic Resonance (NMR) spectroscopy (¹H, ²H, and ¹³C) is crucial for confirming the molecular structure and the positions of deuterium labeling.[19][20][21][22] Mass Spectrometry (MS) is used to determine the molecular weight and the degree of deuteration.[23][24][25][26] Chromatographic methods such as Gas Chromatography (GC) or

High-Performance Liquid Chromatography (HPLC) are employed to assess the purity of the compound before proceeding to the determination of its physical properties.

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